

A Technical Guide to 2-Butenoyl Chloride: Properties, Synthesis, and Reactivity

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Compound of Interest

Compound Name: 2-Butenoyl chloride

Cat. No.: B145612

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Introduction

2-Butenoyl chloride, also commonly known as crotonyl chloride, is a reactive acyl chloride that serves as a versatile building block in organic synthesis. Its bifunctional nature, possessing both a reactive acyl chloride group and a carbon-carbon double bond, allows for a variety of chemical transformations. This guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its synthesis and purification, and a summary of its key reactions.

Chemical Identity and Properties

2-Butenoyl chloride is a colorless to light yellow liquid with a pungent odor. It is important to distinguish between its isomers, which are often referenced by different CAS numbers. The (E)-isomer is frequently assigned CAS number 625-35-4, while 10487-71-5 may refer to the (Z)-isomer or a mixture. The molecular formula for **2-butenoyl chloride** is C₄H₅ClO¹²³.

Physicochemical Data

A summary of the key physicochemical properties of **2-butenoyl chloride** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₄ H ₅ ClO	[1] [2] [3] [4]
Molecular Weight	104.53 g/mol	[2] [3] [4]
CAS Number	10487-71-5, 625-35-4 (isomers)	[1] [2] [5]
Boiling Point	120-125 °C	[4]
Density	~1.09 g/mL at 25 °C	
Refractive Index	~1.459 at 20 °C	
Flash Point	35 °C	[2]
Solubility	Reacts with water	[2]

Experimental Protocols

Synthesis of 2-Butenoyl Chloride from Crotonic Acid

A common method for the preparation of **2-butenoyl chloride** is the reaction of crotonic acid with a chlorinating agent, such as thionyl chloride (SOCl₂).

Materials:

- Crotonic acid
- Thionyl chloride
- Distillation apparatus
- Heating mantle
- Stirring apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a gas trap (to neutralize the HCl and SO₂ byproducts), place crotonic acid.
- Slowly add an excess of thionyl chloride to the flask with stirring. A typical molar ratio is 1:1.5 to 1:2 of crotonic acid to thionyl chloride.
- The reaction mixture is then gently heated to reflux. The progress of the reaction can be monitored by the cessation of gas evolution.
- After the reaction is complete, the excess thionyl chloride is removed by distillation.
- The resulting crude **2-butenoyl chloride** is then purified by fractional distillation under atmospheric or reduced pressure.

Purification by Fractional Distillation

Due to its reactivity, **2-butenoyl chloride** may contain impurities from its synthesis or degradation. Fractional distillation is the primary method for its purification.

Procedure:

- The crude **2-butenoyl chloride** is placed in a distillation flask with a fractionating column.
- The apparatus is heated, and the fraction that distills at the boiling point of **2-butenoyl chloride** (approximately 120-125 °C at atmospheric pressure) is collected.
- It is crucial to perform the distillation in a moisture-free environment to prevent hydrolysis of the acyl chloride.

Chemical Reactivity and Mechanisms

The reactivity of **2-butenoyl chloride** is dominated by the electrophilic nature of the carbonyl carbon. It readily undergoes nucleophilic acyl substitution reactions with a variety of nucleophiles.

Nucleophilic Acyl Substitution

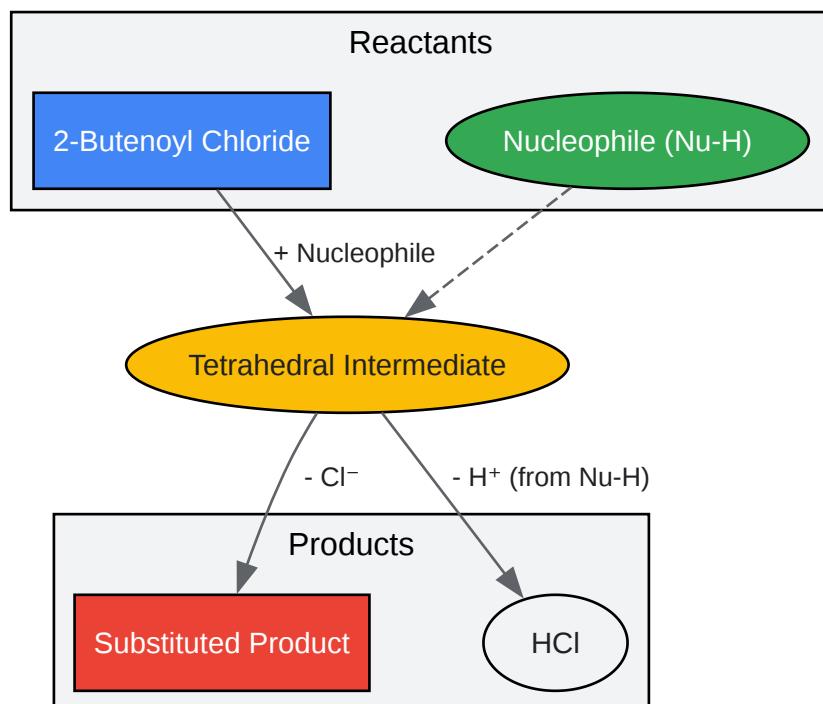
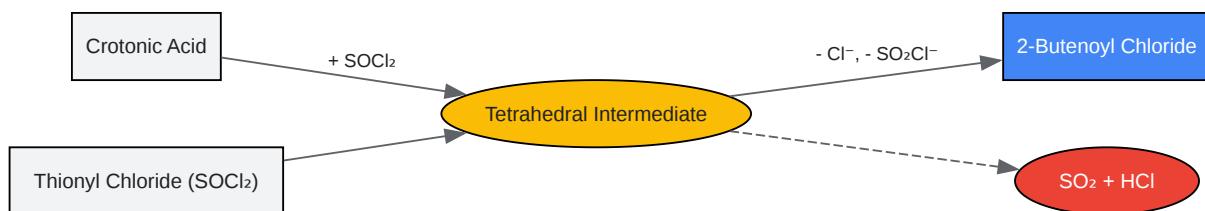
The general mechanism involves the addition of a nucleophile to the carbonyl carbon, forming a tetrahedral intermediate, followed by the elimination of the chloride leaving group to regenerate the carbonyl group.

Reaction with Alcohols (Esterification): **2-Butenoyl chloride** reacts with alcohols to form the corresponding butenoate esters. This reaction is often carried out in the presence of a non-nucleophilic base, such as pyridine or triethylamine, to neutralize the HCl byproduct.

Reaction with Amines (Amide Formation): Primary and secondary amines react readily with **2-butenoyle chloride** to yield N-substituted 2-butenamides. As with esterification, a base is typically used to scavenge the generated HCl.

Visualizations

The following diagrams illustrate the synthesis and key reaction pathway of **2-butenoyle chloride**.



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